

# molecular structure of N'-(5-nitro-2-pyridinyl)ethane-1,2-diamine

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## Compound of Interest

Compound Name: 2-(2-Aminoethylamino)-5-nitropyridine

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An In-Depth Technical Guide on N'-(5-nitro-2-pyridinyl)ethane-1,2-diamine

## Abstract

N'-(5-nitro-2-pyridinyl)ethane-1,2-diamine is a heterocyclic organic compound with potential applications in medicinal chemistry and materials science. This technical guide provides a comprehensive overview of its molecular structure, physicochemical properties, and a generalized approach to its synthesis. Due to the limited publicly available data, this document also highlights areas for future research, including the elucidation of its biological activity and potential signaling pathway interactions. This guide is intended for researchers, scientists, and professionals in drug development who are interested in the exploration and utilization of novel chemical entities.

## Molecular Structure and Chemical Identity

The fundamental characteristics of N'-(5-nitro-2-pyridinyl)ethane-1,2-diamine are summarized in the table below, providing a clear reference for its chemical identity.

Identifier	Value	Reference
IUPAC Name	N'-(5-nitropyridin-2-yl)ethane-1,2-diamine	<a href="#">[1]</a>
CAS Number	29602-39-9	<a href="#">[1]</a>
Molecular Formula	C7H10N4O2	<a href="#">[1]</a>
Molecular Weight	182.183 g/mol	<a href="#">[1]</a>
SMILES	<chem>C1=CC(=NC=C1--INVALID-LINK--[O-])NCCN</chem>	<a href="#">[1]</a>
InChI Key	ODHSPTHLPCXPTL-UHFFFAOYSA-N	<a href="#">[1]</a>

## Physicochemical Properties

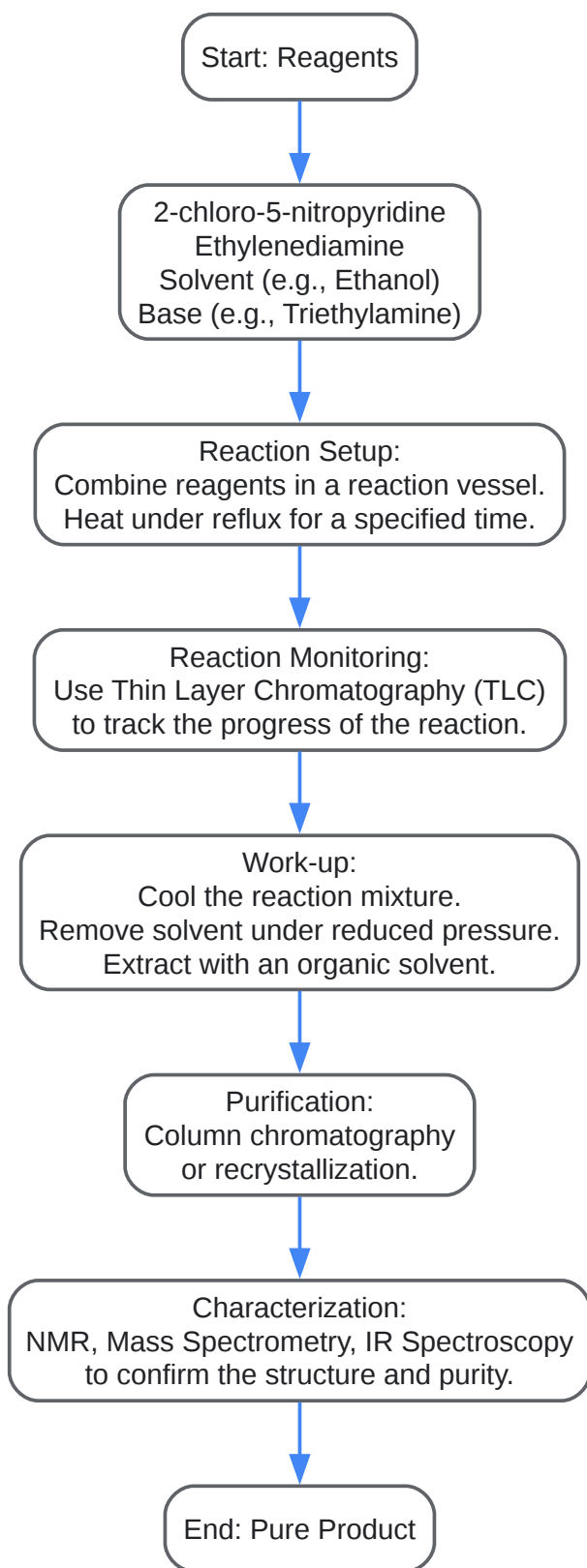
The known physical and chemical properties of N'-(5-nitro-2-pyridinyl)ethane-1,2-diamine are detailed in the following table. These properties are crucial for its handling, formulation, and application in various experimental settings.

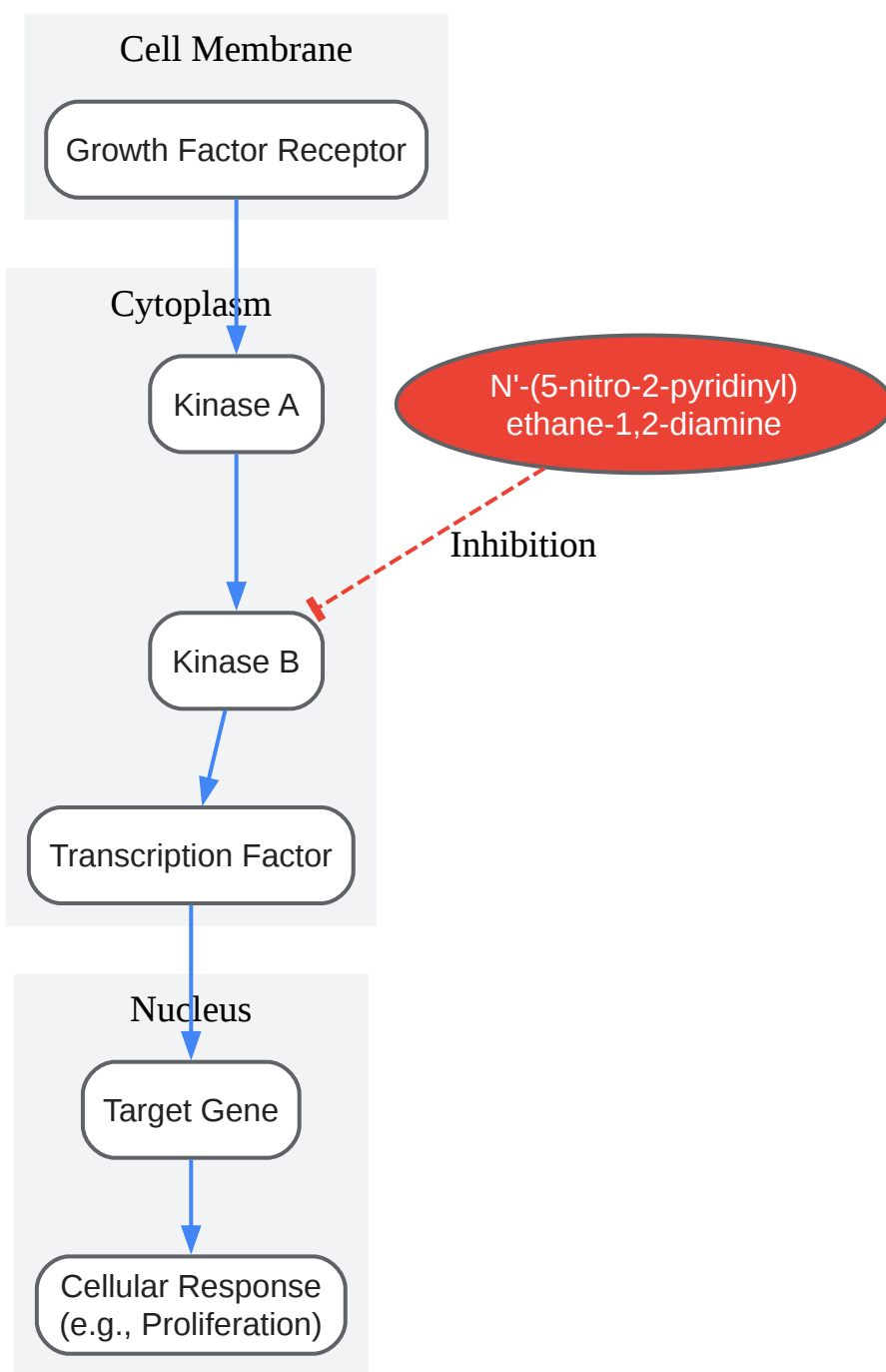
Property	Value	Reference
Melting Point	126°C to 128°C	<a href="#">[1]</a>
Purity	99% (as per supplier)	<a href="#">[1]</a>
Sensitivity	Air Sensitive	<a href="#">[1]</a>

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of N'-(5-nitro-2-pyridinyl)ethane-1,2-diamine is not readily available in the public domain, a general synthetic route can be conceptualized based on established organic chemistry principles. A plausible approach involves the nucleophilic aromatic substitution of a suitable starting material, such as 2-chloro-5-nitropyridine, with ethylenediamine.

A generalized experimental workflow for such a synthesis is depicted in the following diagram:





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## References

- 1. N-(5-Nitro-2-pyridyl)-1,2-ethanediamine, 99%, Thermo Scientific 10 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.pt]
- To cite this document: BenchChem. [molecular structure of N'-(5-nitro-2-pyridinyl)ethane-1,2-diamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b145709#molecular-structure-of-n-5-nitro-2-pyridinyl-ethane-1-2-diamine]

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